

# Indium-115 nuclear structure and spin-parity

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An In-depth Technical Guide to the Nuclear Structure and Spin-Parity of **Indium-115**

## Introduction to Indium-115

Indium ( $^{49}\text{In}$ ) is a chemical element with two primordial nuclides: the stable isotope  $^{113}\text{In}$  and the long-lived radioactive isotope  $^{115}\text{In}$ .<sup>[1]</sup> Constituting approximately 95.7% of naturally occurring indium,  $^{115}\text{In}$  is characterized by its remarkable stability, possessing a half-life of  $4.41 \times 10^{14}$  years, a value significantly greater than the age of the universe.<sup>[1][2]</sup> This long half-life is a consequence of a spin-forbidden beta decay to Tin-115 ( $^{115}\text{Sn}$ ).<sup>[1]</sup> The nucleus of  $^{115}\text{In}$  contains 49 protons and 66 neutrons.<sup>[3]</sup> Its unique nuclear properties, including a high spin ground state and a long-lived metastable isomer, make it a subject of significant interest in nuclear physics research. Understanding its structure is crucial for refining nuclear models and has implications for various applications, including the use of its isomers in medicine and industry.<sup>[4]</sup>

## Fundamental Nuclear Properties

The ground state and the primary metastable state of **Indium-115** possess distinct and well-characterized nuclear properties. These properties are fundamental to understanding its behavior and decay characteristics.

Property	115In (Ground State)	115mIn (Isomeric State)
Atomic Mass	114.903878773(12) u[2]	
Mass Excess	-89536.747 ± 4.226 keV[5]	
Binding Energy	979403.553 ± 4.229 keV[5]	
Half-Life (T1/2)	4.41(25) x 10 <sup>14</sup> years[2]	4.486(4) hours[2]
Spin and Parity (Jπ)	9/2+[2]	1/2-[2]
Excitation Energy	0 keV	336.244(17) keV[2]
Decay Mode	β-[2]	Isomeric Transition (IT) (95%), β- (5%)[5]
Magnetic Dipole Moment (μ)	+5.5326(4) μN[2]	-0.24398(5) μN[5]
Electric Quadrupole Moment (Q)	+0.772(5) barn[2]	

## Nuclear Structure and the Shell Model

The spin and parity of the **Indium-115** nucleus can be understood through the framework of the nuclear shell model. This model, analogous to the atomic shell model for electrons, describes nucleons (protons and neutrons) occupying discrete energy levels or "shells".[6] Nuclei with filled shells at "magic numbers" (2, 8, 20, 28, 50, 82, 126) exhibit exceptional stability.[6][7]

Ground State (9/2+): **Indium-115** has 49 protons and 66 neutrons.[3]

- Protons: With Z=49, Indium has one proton "hole" relative to the magic number of 50. The protons fill the shells up to the 1g<sub>9/2</sub> subshell. The single unpaired proton hole in the 1g<sub>9/2</sub> orbital dictates the properties of the ground state.
- Neutrons: With N=66, the neutrons are between the magic numbers of 50 and 82. The neutrons form pairs, resulting in a net spin and parity of 0+.

According to the shell model, the spin and parity of an odd-A nucleus are determined by the last unpaired nucleon.[8] For 115In, this is the proton hole in the 1g<sub>9/2</sub> orbital. The total angular

momentum ( $j$ ) for this orbital is  $9/2$ . The parity is determined by  $(-1)^l$ , where ' $l$ ' is the orbital angular momentum quantum number. For a 'g' orbital,  $l=4$ , resulting in a positive parity  $(-1)^4 = +1$ . Therefore, the nuclear shell model correctly predicts the ground state spin-parity of  $^{115}\text{In}$  to be  $9/2^+$ .<sup>[8]</sup>

**Isomeric State ( $1/2^-$ ):**  $^{115}\text{In}$  possesses a well-known metastable isomer,  $^{115\text{m}}\text{In}$ , at an excitation energy of 336.244 keV with a half-life of 4.486 hours.<sup>[2]</sup>

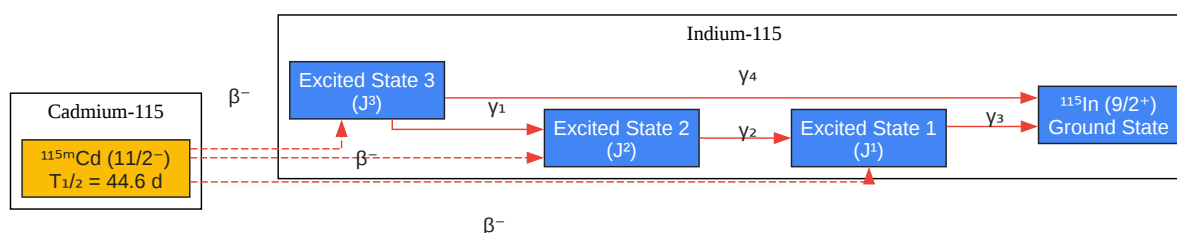
- The structure of this  $1/2^-$  state is attributed to the promotion of a proton from a lower-lying  $p_{1/2}$  orbital across the  $Z=50$  shell gap. This leaves a hole in the  $2p_{1/2}$  subshell.<sup>[9]</sup>
- The spin for this state is  $j=1/2$ . The orbital angular momentum is  $l=1$  (for a 'p' orbital), yielding a negative parity  $(-1)^1 = -1$ . This explains the  $1/2^-$  spin-parity assignment for the isomeric state.<sup>[5][10]</sup>

## Decay Pathways

The decay of **Indium-115** and its parent/isomer involves beta decay and isomeric transition, populating various states in the daughter nuclei.

### 1. Beta Decay of Cadmium-115m

The metastable isomer  $^{115\text{m}}\text{Cd}$  (spin  $11/2^-$ , half-life 44.6 days) decays via beta emission to various excited states of  $^{115}\text{In}$ .<sup>[11][12]</sup> The subsequent gamma transitions from these excited states populate the  $^{115}\text{In}$  ground state. This decay is a common way to populate and study the level structure of  $^{115}\text{In}$ .<sup>[13]</sup>

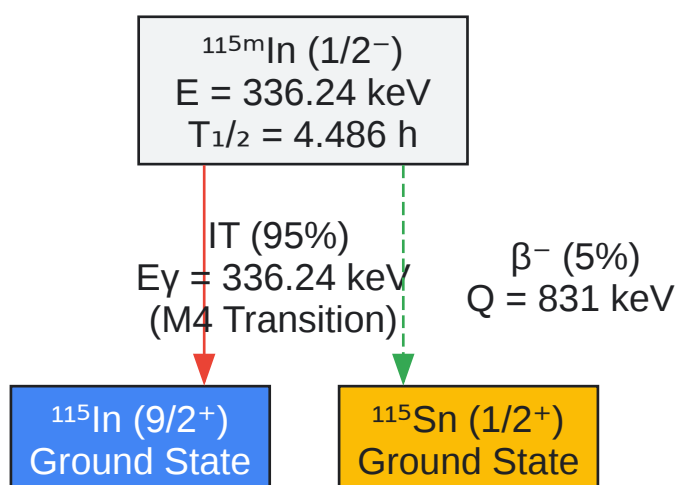


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Caption: Simplified decay scheme of  $^{115m}\text{Cd}$  to  $^{115}\text{In}$ .

## 2. Decay of the $^{115m}\text{In}$ Isomer

The  $^{115m}\text{In}$  isomer decays primarily (95% branch) via an isomeric transition (IT) to the  $^{115}\text{In}$  ground state by emitting a 336.24 keV gamma ray.[5] A smaller fraction (5%) undergoes beta decay to the ground state of  $^{115}\text{Sn}$ . [5] The transition from a  $1/2^-$  state to a  $9/2^+$  state is a highly forbidden M4 (magnetic quadrupole) transition, which explains the relatively long half-life of this isomeric state.[10]



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Caption: Decay scheme of the  $^{115m}\text{In}$  isomeric state.

## 3. Beta Decay of $^{115}\text{In}$ Ground State

The ground state of  $^{115}\text{In}$  undergoes a highly forbidden beta decay to the first excited state of  $^{115}\text{Sn}$ . The decay energy is approximately 497.48 keV.[14] This decay from a  $9/2^+$  state to a  $3/2^+$  state is a fourth-forbidden unique transition, contributing to the extremely long half-life of  $^{115}\text{In}$ . [14][15]

# Experimental Protocols for Spin-Parity Determination

The determination of nuclear spin and parity is a complex process that relies on a variety of experimental techniques. For  $^{115}\text{In}$ , methods such as gamma-ray spectroscopy, beta decay analysis, and atomic beam magnetic resonance have been crucial.

## 1. Gamma-Ray Spectroscopy

- Objective: To measure the energies, intensities, and angular correlations of gamma rays emitted from excited nuclear states to determine energy levels, transition multipolarities, and spin assignments.
- Methodology:
  - Source Preparation: Excited states of  $^{115}\text{In}$  are populated, typically through the beta decay of a parent nuclide like  $^{115\text{m}}\text{Cd}$ .<sup>[13]</sup> The  $^{115\text{m}}\text{Cd}$  can be produced by neutron activation of stable  $^{114}\text{Cd}$  in a nuclear reactor.<sup>[16]</sup>
  - Detection: A high-purity germanium (HPGe) detector, known for its excellent energy resolution, is used to detect the emitted gamma rays.<sup>[17]</sup> The detector is often placed within a low-background shielding environment (e.g., lead castle) to reduce interference from environmental radiation.<sup>[14]</sup>
  - Data Acquisition: The detector signals are processed by a multi-channel analyzer (MCA) to generate a gamma-ray energy spectrum, which plots the number of counts versus gamma-ray energy.<sup>[17]</sup>
  - Analysis: The positions of peaks in the spectrum identify the energies of the gamma transitions. The area under each peak is proportional to the intensity of that transition. For spin-parity assignment, gamma-gamma angular correlation measurements are performed, where the coincidence counting rate between two detectors is measured as a function of the angle between them. This correlation pattern is sensitive to the spins of the nuclear levels and the multipolarities of the transitions involved.<sup>[18]</sup>

## 2. Beta Decay Spectrum Analysis

- Objective: To analyze the shape and endpoint energy of the beta spectrum to determine decay energies (Q-values) and infer information about the change in spin and parity between the parent and daughter states.

- Methodology:
  - Source and Detector: A cryogenic calorimeter, such as a  $\text{LiInSe}_2$  crystal operated at temperatures near absolute zero, can be used.[\[15\]](#)[\[19\]](#) This setup provides extremely high energy resolution and low background. The  $^{115}\text{In}$  atoms within the crystal itself serve as the source.
  - Measurement: The detector records the tiny temperature rise caused by the energy deposited by the emitted beta particle (electron).[\[15\]](#)
  - Data Analysis: The resulting energy spectrum of the electrons is recorded. The shape of this spectrum is compared with theoretical predictions for allowed and forbidden transitions. The degree of "forbiddenness" of a decay is directly related to the change in spin ( $\Delta J$ ) and parity ( $\Delta \pi$ ) between the initial and final states, allowing for the assignment of these quantum numbers.[\[15\]](#)[\[19\]](#)

### 3. Atomic Beam Magnetic Resonance (ABMR)

- Objective: To directly measure the nuclear spin ( $I$ ) by observing the interaction of the nuclear magnetic moment with external magnetic fields. This method was used to determine the spin of the  $^{115m}\text{In}$  isomer.[\[10\]](#)[\[20\]](#)
- Methodology:
  - Beam Production: A beam of neutral atoms containing the nucleus of interest ( $^{115m}\text{In}$ ) is produced in an oven.
  - State Selection: The beam passes through an inhomogeneous magnetic field (the A-field), which deflects atoms based on their magnetic substate ( $m_J$ ). A slit selects atoms in a specific state.
  - Resonance Region: The selected atoms then enter a region with a weak, uniform magnetic field (the C-field) and an oscillating radiofrequency (RF) field perpendicular to it. If the RF frequency matches the Larmor frequency for transitions between magnetic substates, the atoms will flip their orientation.

- Analysis and Detection: A second inhomogeneous magnetic field (the B-field) acts as an analyzer. Atoms that underwent a transition in the C-field will be deflected differently and can be focused onto a detector. The nuclear spin 'I' is determined from the number of observed resonance peaks, as the number of substates is  $2I+1$ .<sup>[10]</sup> For  $^{115}\text{mIn}$ , a single resonance was found, corresponding to a nuclear spin of  $I = 1/2$ .<sup>[10][20]</sup>

## Applications in Research and Drug Development

While  $^{115}\text{In}$  itself is not commonly used in medical imaging due to its decay characteristics, other indium isotopes, particularly Indium-111 ( $T_{1/2} = 2.8$  days), are widely used in nuclear medicine.<sup>[1]</sup>  $^{111}\text{In}$  is used to label monoclonal antibodies and other proteins for radioimmunoscinigraphy, a technique for diagnosing and staging cancers.<sup>[21]</sup>

The metastable isomer,  $^{115\text{m}}\text{In}$ , can be obtained from a radionuclide generator system where it is produced from the decay of its longer-lived parent,  $^{115}\text{Cd}$  ( $T_{1/2} = 53.46$  hours).<sup>[22][12]</sup> These  $^{115}\text{Cd}/^{115\text{m}}\text{In}$  generators provide a source of  $^{115\text{m}}\text{In}$  for use as a radiotracer in industrial and environmental applications, such as tracking fluid flow or pollutants.<sup>[4][23]</sup> The development of efficient generator systems is an active area of research, ensuring a reliable supply of this useful isomer.<sup>[22]</sup>

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